

2-Chloro-5-nitrotoluene molecular structure and weight

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Compound of Interest

Compound Name: 2-Chloro-5-nitrotoluene

Cat. No.: B086962

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An In-depth Technical Guide to 2-Chloro-5-nitrotoluene

This guide provides a comprehensive overview of the molecular structure, weight, and properties of **2-Chloro-5-nitrotoluene**, tailored for researchers, scientists, and drug development professionals.

Molecular Structure and Properties

2-Chloro-5-nitrotoluene is an aromatic organic compound with the chemical formula $C_7H_6ClNO_2$.^{[1][2][3][4][5][6][7]} It is a substituted toluene molecule carrying a chlorine atom and a nitro group on the benzene ring.

Molecular Identifiers and Properties

Parameter	Value	Reference
IUPAC Name	1-Chloro-2-methyl-4-nitrobenzene	[4]
CAS Number	13290-74-9	[1][2][3][8]
Molecular Formula	C ₇ H ₆ ClNO ₂	[1][2][3][4][5]
Molecular Weight	171.58 g/mol	[1][2][4][6][9]
Synonyms	2-Chloro-5-nitrotoluene, 3-Nitro-6-chlorotoluene, 4-Chloro-3-methylnitrobenzene, 5-Nitro-2-chlorotoluene	[4][10]
Canonical SMILES	CC1=C(C=CC(=C1)--INVALID-LINK--[O-])Cl	[6][7]
InChI Key	BGDCQZFFNFXYYQC-UHFFFAOYSA-N	[6][11]

Physical and Chemical Properties

The physical and chemical characteristics of **2-Chloro-5-nitrotoluene** are summarized below.

Physicochemical Data

Property	Value	Reference
Appearance	White to Yellow to Green powder/crystal	[9][10][11]
Melting Point	40-44 °C	[1][8][11]
Boiling Point	259.2 ± 20.0 °C at 760 mmHg; 94-96 °C at 4 mmHg	[1][8][11]
Density	1.3 ± 0.1 g/cm ³	[1]
Flash Point	110.6 ± 21.8 °C	[1]
LogP	3.06	[1]

Synthesis and Experimental Protocols

2-Chloro-5-nitrotoluene can be synthesized through various pathways, including the nitration of o-chlorotoluene and the chlorination of m-nitrotoluene.[12][13] A common laboratory and industrial method involves the Sandmeyer reaction, starting from 2-amino-5-nitrotoluene (4-nitro-2-methylaniline).[11][14]

Experimental Protocol: Synthesis from 2-Amino-5-nitrotoluene

This protocol describes the synthesis of **2-Chloro-5-nitrotoluene** via diazotization of 2-amino-5-nitrotoluene followed by a Sandmeyer reaction.[11][14]

Materials:

- 2-Amino-5-nitrotoluene
- Concentrated sulfuric acid
- Industrial hydrochloric acid (30%)
- Sodium nitrite (25% solution)
- Cuprous chloride

Procedure:

- **Diazonium Salt Formation:**
 - Dissolve 152 kg of 2-amino-5-nitrotoluene in 600 kg of concentrated sulfuric acid.
 - Add 150 kg of water, allowing the temperature to naturally rise to 100°C.
 - After complete dissolution, cool the solution and add 300 kg of 30% industrial hydrochloric acid, ensuring the temperature does not exceed 0°C.[\[11\]](#)[\[14\]](#)
 - Slowly add 276 kg of a 25% sodium nitrite solution at a constant rate to produce the diazonium salt solution.[\[11\]](#)[\[14\]](#)
- **Sandmeyer Reaction:**
 - In a separate reactor, dissolve 225 kg of cuprous chloride in 450 kg of industrial hydrochloric acid with stirring.
 - Cool this solution to below 20°C.[\[14\]](#)
 - Quickly add the prepared diazonium salt solution to the cuprous chloride solution with rapid stirring to initiate the hydrolysis reaction.[\[14\]](#)
- **Isolation and Purification:**
 - Hold the reaction mixture for 2 hours.
 - Warm the mixture to 55°C and maintain this temperature for an additional 2 hours.
 - Isolate the product by steam distillation to yield **2-chloro-5-nitrotoluene**.[\[14\]](#)

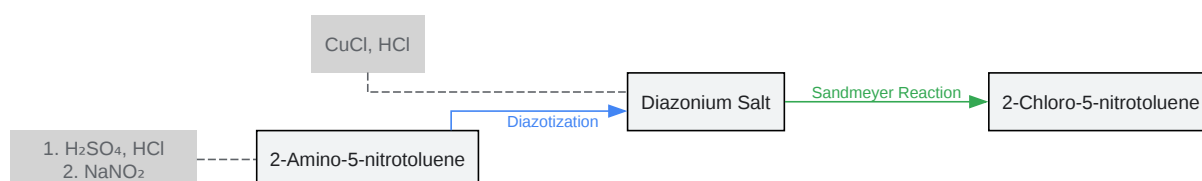
Applications in Drug Development

2-Chloro-5-nitrotoluene is a key intermediate in the synthesis of important veterinary pharmaceuticals.[\[9\]](#) It is notably used in the production of anticoccidial drugs such as Toltrazuril and Ponazuril, which are vital for treating protozoal infections in livestock and poultry.[\[9\]](#)[\[12\]](#)

Visualizations

Synthesis Pathway of 2-Chloro-5-nitrotoluene

The following diagram illustrates a common synthetic route to **2-Chloro-5-nitrotoluene**.



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Caption: Synthesis of **2-Chloro-5-nitrotoluene** via diazotization.

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